

Technical Support Center: 2-Bromobutanoic Acid

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Compound of Interest

Compound Name: 2-Bromobutanoic acid

Cat. No.: B104356

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This guide provides essential technical information, troubleshooting advice, and frequently asked questions regarding the storage and stability of **2-Bromobutanoic acid** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-Bromobutanoic acid**?

A1: To ensure its stability, **2-Bromobutanoic acid** should be stored in a dry, cool, and well-ventilated area designated for corrosive materials[1][2]. The recommended storage temperature is between 2-8°C[3]. It is crucial to keep the container tightly sealed and store it in its original packaging[1][4]. The storage area should be locked, and facilities should be equipped with an eyewash station and a safety shower[2][5].

Q2: Are there signs of degradation I should look for?

A2: Visual inspection is the first step. A change in appearance from a clear, colorless to pale yellow liquid to a darker color may indicate decomposition[1][5][6]. The presence of precipitates or a significant change in the pungent odor could also be signs of degradation[1][5]. For quantitative assessment, the purity of the acid can be tested via titration or chromatographic methods to see if the concentration has decreased over time.

Q3: What materials are incompatible with **2-Bromobutanoic acid**?

A3: **2-Bromobutanoic acid** is incompatible with several classes of materials. Direct contact should be avoided with:

- Strong oxidizing agents[1][5].
- Strong bases and alkalis[2][4]. Contact with alkaline materials can liberate heat[4].
- Metals: Do not use aluminum or galvanized containers for storage[4].
- Other reactive chemicals: Segregate from cyanides, sulfides, and carbonates, as these are readily decomposed by acids[4].

Q4: My reaction yield is low or has unexpected byproducts. Could the stability of **2-Bromobutanoic acid** be the cause?

A4: Yes, the stability of your starting material is critical. While **2-Bromobutanoic acid** is listed as stable under normal conditions, some sources note it can be unstable and decompose, even at room temperature[5][7][8]. If you suspect degradation:

- **Verify Purity:** First, confirm the purity of your current stock using the protocol described below or another suitable analytical method.
- **Check for Contamination:** Ensure no incompatible materials have been introduced into the storage container.
- **Review Handling:** Confirm that the material was handled under appropriate conditions (e.g., inert atmosphere if the reaction is sensitive to moisture or air). Hydrolysis can occur in the presence of water[9].
- **Use Fresh Stock:** If degradation is confirmed or suspected, it is best to use a new, unopened container of the acid to ensure reliable and reproducible results.

Q5: What are the primary hazards and handling precautions for **2-Bromobutanoic acid**?

A5: **2-Bromobutanoic acid** is a hazardous substance. It is classified as corrosive and can cause severe skin burns and serious eye damage[5][10]. It is also harmful if swallowed[1][5]. When handling this chemical, always wear appropriate Personal Protective Equipment (PPE),

including chemical-resistant gloves (e.g., PVC), safety goggles, a face shield, and a lab coat[1][2][4]. All work should be conducted in a well-ventilated area or a chemical fume hood[2][5].

Data Summary: Physical and Stability Properties

The following table summarizes key quantitative data for **2-Bromobutanoic acid**.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ BrO ₂	[1][11]
Molecular Weight	167.00 g/mol	[11]
Appearance	Clear yellow liquid	[1][5][12]
Melting Point	-4 °C / 24.8 °F	[5][6]
Boiling Point	214 - 217 °C / 417.2 - 422.6 °F (@ 760 mmHg)	[1][5]
Density	1.560 - 1.567 g/mL at 25 °C	[5][6]
Flash Point	> 112 °C / > 233.6 °F	[1][5]
Solubility	Soluble in water (66 g/L at 20°C), alcohol, and ether.	[1][13]
Recommended Storage	2-8°C in a dry, cool, well-ventilated area.	[1][3]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen halides.	[5]

Experimental Protocols

Purity Assessment by Acid-Base Titration

This protocol provides a method to determine the concentration of **2-Bromobutanoic acid**, which can be used to assess its purity and monitor for degradation over time.

Materials:

- **2-Bromobutanoic acid** sample
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator solution
- Deionized water
- Ethanol (optional, to aid dissolution)
- Burette (50 mL), beaker (250 mL), analytical balance, magnetic stirrer, and stir bar.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 0.5 g of the **2-Bromobutanoic acid** sample into a 250 mL beaker.
- **Dissolution:** Add 50 mL of deionized water to the beaker. If the sample does not dissolve completely, a small amount of ethanol can be added to aid solubility.
- **Indicator Addition:** Add 2-3 drops of phenolphthalein indicator solution to the beaker. The solution should remain colorless.
- **Titration Setup:** Place the beaker on a magnetic stirrer and begin gentle stirring. Fill a 50 mL burette with the standardized 0.1 M NaOH solution and record the initial volume.
- **Titration:** Slowly add the NaOH solution from the burette to the beaker while continuously stirring.
- **Endpoint Determination:** The endpoint is reached when the solution turns a faint, persistent pink color. Record the final volume of NaOH used.
- **Calculation:** Calculate the purity of the **2-Bromobutanoic acid** using the following formula:

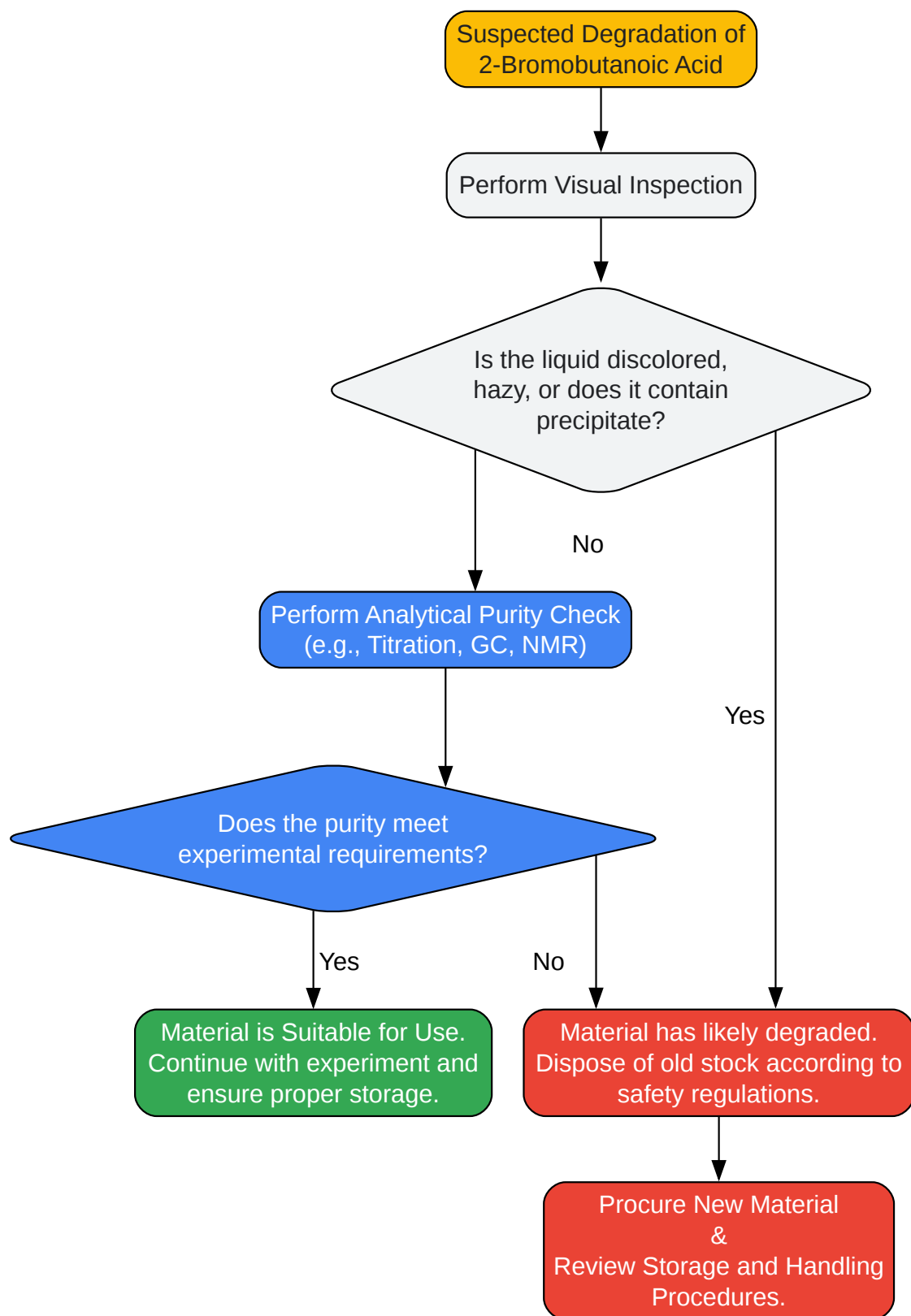
$$\text{Purity (\%)} = (V_{\text{NaOH}} \times M_{\text{NaOH}} \times MW_{\text{acid}}) / (W_{\text{sample}} \times 1000) \times 100$$

Where:

- V_{NaOH} = Volume of NaOH used (mL)
- M_{NaOH} = Molarity of NaOH solution (mol/L)
- MW_{acid} = Molecular weight of **2-Bromobutanoic acid** (167.00 g/mol)
- W_{sample} = Weight of the **2-Bromobutanoic acid** sample (g)

Visual Troubleshooting Guide

The following workflow can be used to troubleshoot suspected degradation of **2-Bromobutanoic acid**.



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Caption: Troubleshooting workflow for suspected degradation of **2-Bromobutanoic acid**.

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